

A Comparative Analysis of the Environmental Impact of Hexanetriol and Other Common Diols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Hexanetriol**

Cat. No.: **B1209766**

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of Environmental Fate and Ecotoxicity

The selection of chemical reagents and building blocks in research and drug development extends beyond their immediate utility, increasingly encompassing their broader environmental impact. Diols, a class of compounds characterized by two hydroxyl groups, find widespread application as solvents, humectants, and polymer precursors. This guide provides a comparative environmental impact assessment of **1,2,6-Hexanetriol** against other commonly used diols: 1,3-Propanediol, Propylene Glycol (1,2-Propanediol), 1,4-Butanediol, and 1,5-Pentanediol. The comparison is based on key environmental indicators: biodegradability and ecotoxicity towards representative aquatic organisms.

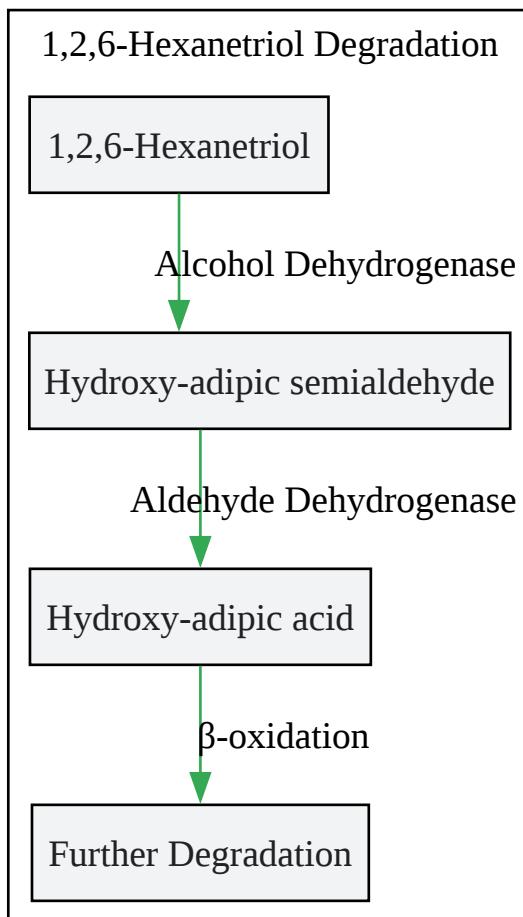
Quantitative Environmental Impact Data

The following table summarizes the available quantitative data for the biodegradability and ecotoxicity of the selected diols. "Readily biodegradable" indicates that the substance is expected to degrade by more than 60% within a 28-day period under the stringent conditions of the OECD 301F test.

Diol	Chemical Formula	Biodegradability (OECD 301F, 28 days)	Acute Toxicity to Fish (LC50, 96h)	Acute Toxicity to Aquatic Invertebrates (EC50, 48h, Daphnia magna)	Toxicity to Algae (EC50, 72h)
1,2,6-Hexanetriol	C ₆ H ₁₄ O ₃	Readily biodegradable[1]	>1000 mg/L[1]	>220 mg/L[1]	No data available
1,3-Propanediol	C ₃ H ₈ O ₂	Readily biodegradable	>9,720 mg/L (Pimephales promelas)[2]	7,417 mg/L[2]	Growth inhibition EC50 >500 mg/L (Desmodesmus subspicatus)[3]
Propylene Glycol	C ₃ H ₈ O ₂	81-90%[4]	40,613 mg/L (Oncorhynchus mykiss)[5]	>10,000 mg/L[6]	19,000 mg/L (Pseudokirchneriella subcapitata)[7]
1,4-Butanediol	C ₄ H ₁₀ O ₂	Readily biodegradable[8]	>30,000 mg/L (Pimephales promelas)[9]	813 mg/L[10]	>500 mg/L (Desmodesmus subspicatus)[9]
1,5-Pentanediol	C ₅ H ₁₂ O ₂	83-89%[11]	4,640 mg/L[12]	>500 mg/L[12]	No data available

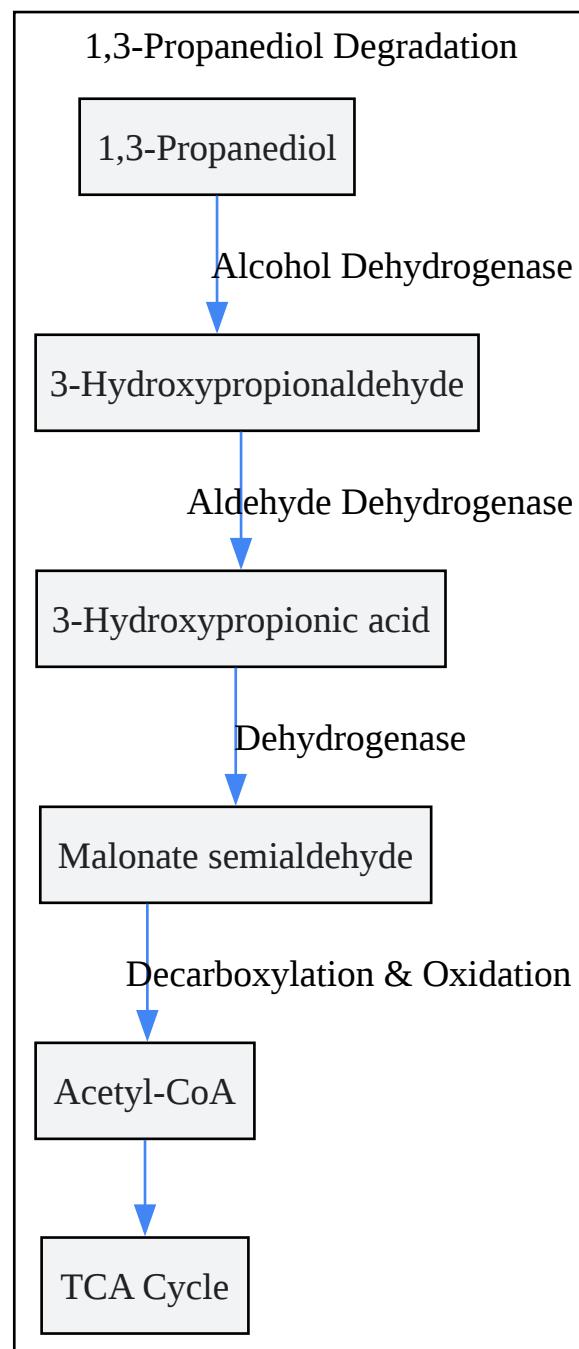
Aerobic Microbial Degradation Pathways

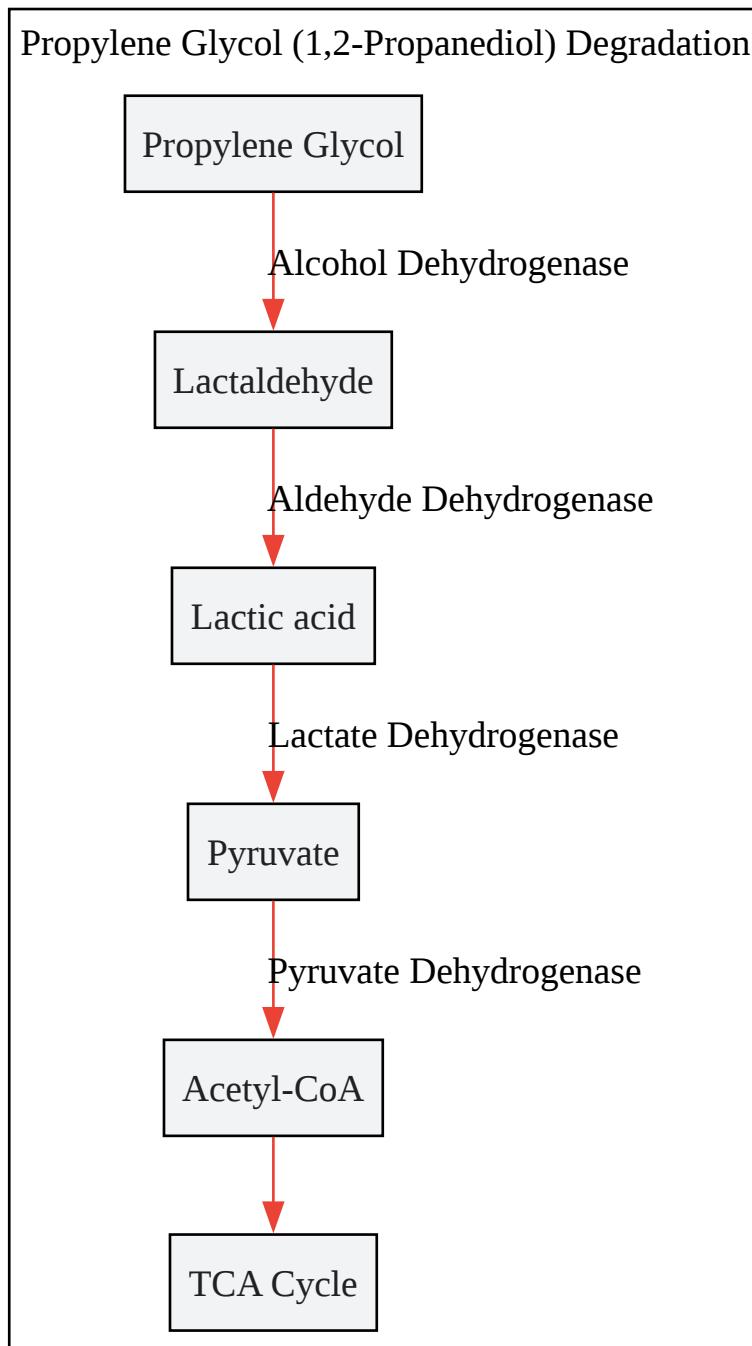
The biodegradation of these diols in the environment is primarily driven by microbial activity. The initial steps typically involve the oxidation of the primary or secondary alcohol groups by dehydrogenases or oxidases. The following diagrams, generated using Graphviz, illustrate the likely aerobic degradation pathways.

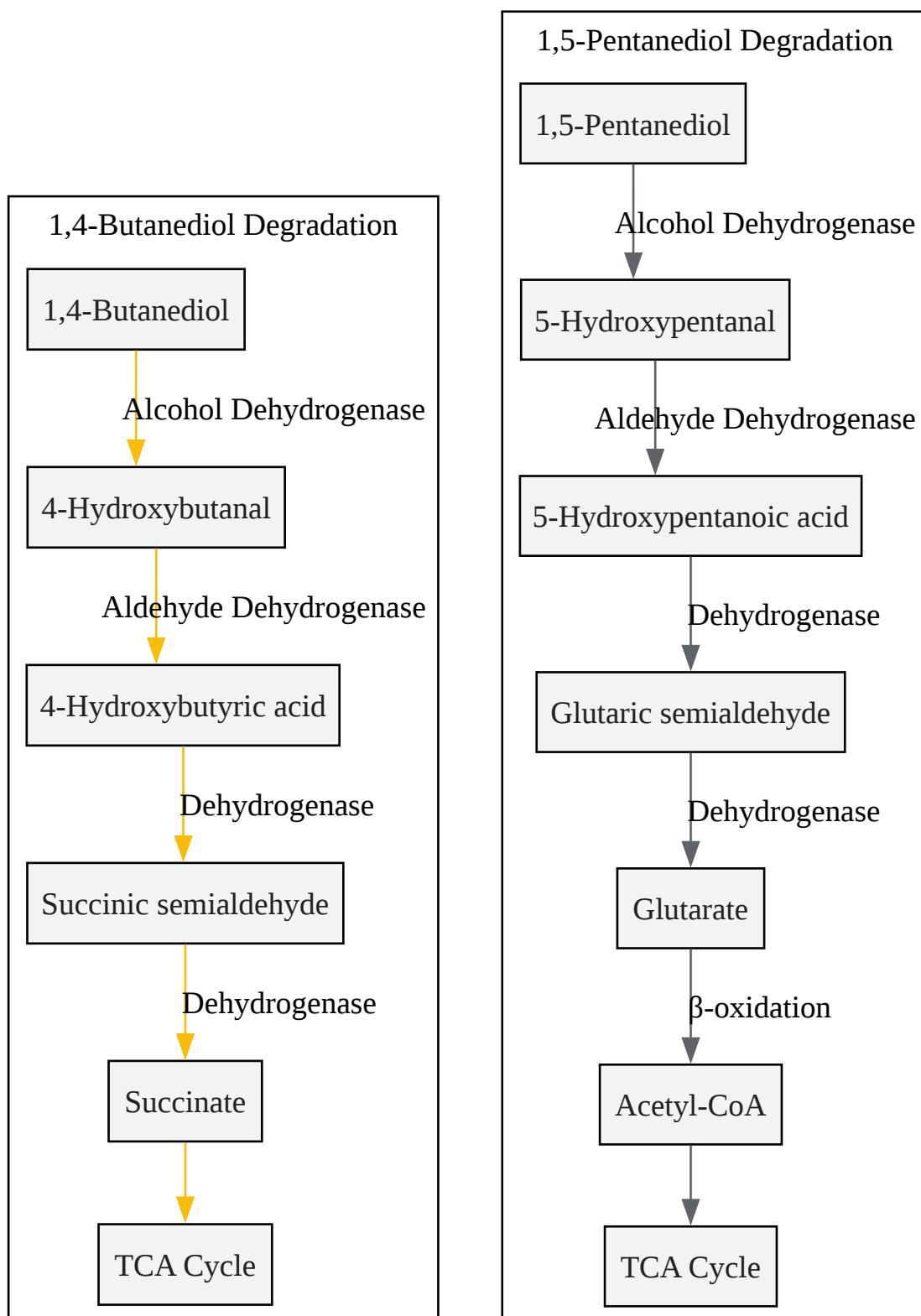


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Aerobic degradation of 1,2,6-Hexanetriol.





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- To cite this document: BenchChem. [A Comparative Analysis of the Environmental Impact of Hexanetriol and Other Common Diols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1209766#comparing-the-environmental-impact-of-hexanetriol-and-other-diols>]

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